

A Comparative Analysis of Cyclonite (RDX) and HMX: Performance and Experimental Evaluation

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Compound of Interest

Compound Name: Cyclonite

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Cyclonite (RDX) and Octogen (HMX) are two of the most powerful and widely utilized military high explosives. This guide provides a detailed comparison of their performance characteristics, supported by experimental data and an overview of the methodologies used for their evaluation. This information is intended for researchers, scientists, and professionals in the field of energetic materials.

Quantitative Performance Comparison

The primary performance characteristics of RDX and HMX are summarized in the table below. HMX generally exhibits higher performance in terms of detonation velocity and pressure, which is a direct consequence of its higher density.

Property	Cyclonite (RDX)	HMX (Octogen)
Chemical Formula	C ₃ H ₆ N ₆ O ₆	C ₄ H ₈ N ₈ O ₈
Crystal Density (g/cm ³)	1.81[1]	1.91[2]
Detonation Velocity (m/s)	~8,700[1]	~9,100[1]
Detonation Pressure (GPa)	~33[1]	>39[1]
Melting Point (°C)	~200[1]	280[1]
Relative Effectiveness (RE) Factor	1.60[3][4]	1.70[3]
Vapor Pressure @ 25°C (atm)	3 ± 1 x 10 ⁻¹¹ [5][6]	1.0 ± 0.6 x 10 ⁻¹⁵ [5][6]

Sensitivity to Initiation

The sensitivity of an explosive to external stimuli such as impact, friction, and shock is a critical safety and handling parameter. Generally, HMX is considered to be slightly less sensitive to impact and friction than RDX, making it marginally safer to handle under certain conditions. However, both are powerful explosives requiring careful handling.[7] The sensitivity of both RDX and HMX can be influenced by factors such as crystal size and the presence of impurities.[8][9] For instance, pressed pellets of both materials tend to be less sensitive to impact than their loose powder forms.[8]

Experimental Protocols for Performance Evaluation

The determination of explosive performance characteristics involves a range of specialized experimental techniques. Below are descriptions of some key methods.

Detonation Velocity Measurement

The velocity at which the detonation front propagates through the explosive is a primary measure of its performance.

- **Fiber-Optic Detonation Velocity (FODV) Testing:** This method involves placing optical fibers at known intervals along the length of an explosive charge.[10] As the detonation front passes each fiber, the light signal is disrupted. By measuring the time difference between the

disruptions at successive fibers, the detonation velocity can be calculated with high precision.[\[10\]](#)

Detonation Pressure Measurement

Detonation pressure is the immense pressure generated at the detonation front and is a key indicator of an explosive's brisance or shattering effect.

- **Plate Dent Test:** This well-established method involves detonating a standard charge of the explosive in contact with a witness plate of a specific material and thickness.[\[10\]](#) The depth of the resulting dent in the plate is then correlated to the detonation pressure using established data.[\[10\]](#)
- **Photonic Doppler Velocimetry (PDV):** A more modern and direct method, PDV is used to measure the particle velocity of a material (often a flyer plate) shocked by the detonating explosive.[\[10\]](#) This velocity data can then be used with Hugoniot shock matching equations to calculate the detonation pressure.[\[10\]](#)

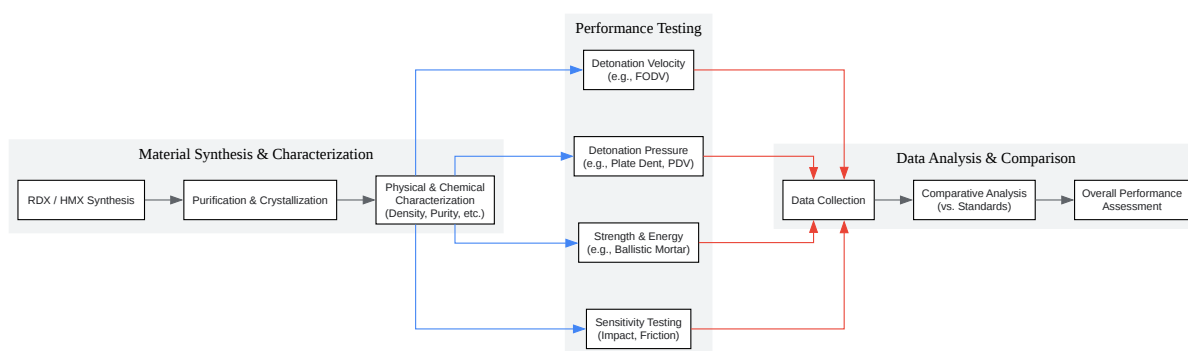
Strength and Energy Output Evaluation

These tests provide a measure of the total work capacity of an explosive.

- **Ballistic Mortar Test:** A sample of the explosive is detonated in a massive, pendulum-like mortar. The resulting recoil of the mortar is measured, and this is used to calculate the explosive's strength relative to a standard material like TNT.[\[11\]](#)
- **Trauzl Lead Block Test:** In this test, a standard mass of the explosive is detonated within a cavity in a large lead block.[\[11\]](#) The resulting expansion of the cavity is measured, providing an indication of the explosive's gas-producing and disruptive power.[\[11\]](#)
- **Underwater Detonation Test:** Detonating a charge underwater and measuring the resulting shockwave and bubble energies provides a comprehensive assessment of the explosive's performance.[\[12\]](#) Piezoelectric pressure transducers are used to measure the shock and bubble pressures.[\[12\]](#)

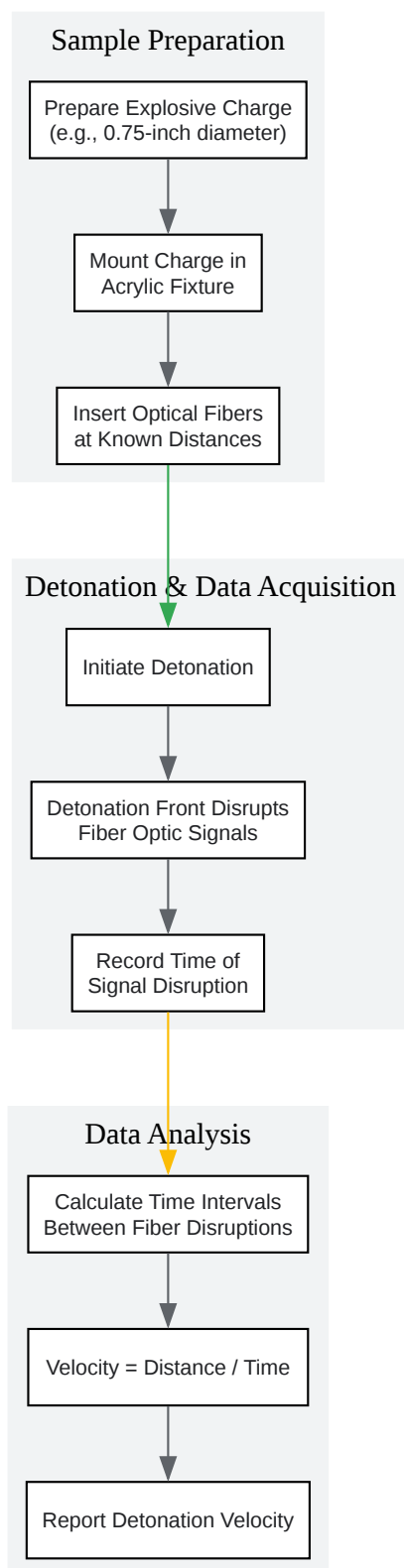
Visualizing Experimental and Logical Workflows

The following diagrams illustrate the logical flow of explosive performance evaluation and a typical experimental workflow for determining detonation velocity.



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Logical workflow for the evaluation of explosive performance.



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Experimental workflow for Fiber-Optic Detonation Velocity (FODV) testing.

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